

Technical Guide on the Safe Handling of 4-Methoxybenzaldehyde-d1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzaldehyde-d1

Cat. No.: B099111

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Disclaimer: This document provides a detailed safety guide for **4-Methoxybenzaldehyde-d1**. Specific safety data for the deuterated form is limited; therefore, this guide is largely based on the safety data sheet (SDS) for the non-deuterated analogue, 4-Methoxybenzaldehyde (CAS No. 123-11-5). The toxicological properties of the deuterated compound have not been fully investigated.[1][2] Researchers and scientists should handle this compound with care, adhering to the safety precautions outlined below.

Chemical Identification and Physical Properties

4-Methoxybenzaldehyde-d1 is the deuterated form of 4-Methoxybenzaldehyde, an organic compound widely used in the fragrance and flavor industry.[3] It consists of a benzene ring substituted with a formyl group and a methoxy group.[3]

Table 1: Physical and Chemical Properties of 4-Methoxybenzaldehyde

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₂	[1][4]
Molecular Weight	136.15 g/mol	[4]
Appearance	Clear liquid	[1][2]
Odor	Odorless to a sweet, floral, aniseed-like aroma	[1][2][3][4]
Melting Point	-1 °C / 30.2 °F	[1][2]
Boiling Point	248 - 249 °C / 478.4 - 480.2 °F	[1][2]
Flash Point	116 °C / 240.8 °F (closed cup)	[1][2][4]
Density	1.119 g/cm ³ at 25 °C (77 °F)	
Water Solubility	2 g/L at 20 °C (68 °F)	[1][2]
Vapor Density	4.7 (Air = 1.0)	[1][2][4]
Vapor Pressure	1.5 mbar @ 74.7 °C	[1][2]
Autoignition Temperature	225 °C / 437 °F	[2]
Explosion Limits	Lower: 1.4 Vol%, Upper: 5.3 vol %	[1][2]

Hazard Identification and Classification

This chemical is classified as having chronic aquatic toxicity (Category 3) and is suspected of damaging fertility or the unborn child (Reproductive toxicity, Category 2).[1][5] It is harmful to aquatic life with long-lasting effects.[1][5]

Table 2: GHS Hazard Statements

Code	Statement
H361	Suspected of damaging fertility or the unborn child.[5]
H412	Harmful to aquatic life with long lasting effects. [1][5]

Toxicological Information

The toxicological properties of 4-Methoxybenzaldehyde have not been fully investigated.[2] However, available data on the non-deuterated form provides insight into its potential health effects.

Table 3: Acute Toxicity Data for 4-Methoxybenzaldehyde

Exposure Route	Endpoint	Value	Species
Oral	LD50	3210 mg/kg	Rat[2]
Dermal	LD50	>5000 mg/kg	Rabbit[2]
Inhalation	LC50	>0.32 mg/L/7h	Rat[2]

Key Health Effects:

- Irritation: May cause skin and eye irritation.[6]
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[6]
- Ingestion: May be harmful if swallowed.[6]
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[2]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited in the safety data sheets are not provided within the documents themselves. The LD50 and LC50 values are standard toxicological metrics determined through acute toxicity studies. These studies typically involve

administering the substance to laboratory animals (e.g., rats, rabbits) via different exposure routes and observing the mortality rate over a specified period. The reported values represent the dose or concentration that is lethal to 50% of the test population.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Ensure adequate ventilation in the work area.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Do not ingest or inhale.[\[1\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[7\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Store locked up.[\[5\]](#)
- Protect from air and sunlight/UV radiation as it may cause decomposition.[\[2\]](#)[\[7\]](#)
- Store below +30°C.[\[5\]](#)

Emergency and First-Aid Procedures

In case of exposure, follow these first-aid measures immediately.

First-Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)

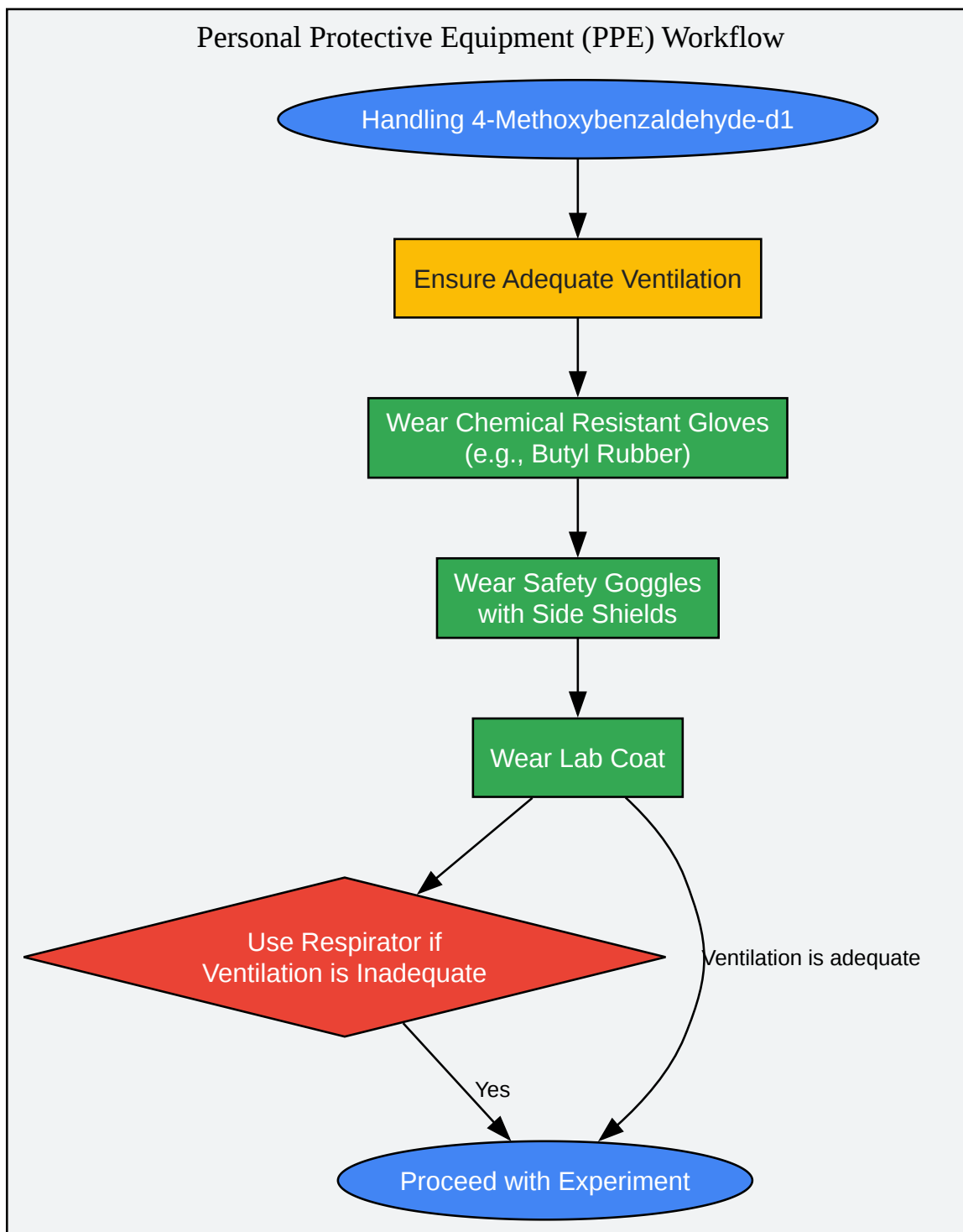
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[\[1\]](#)[\[2\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)[\[6\]](#)

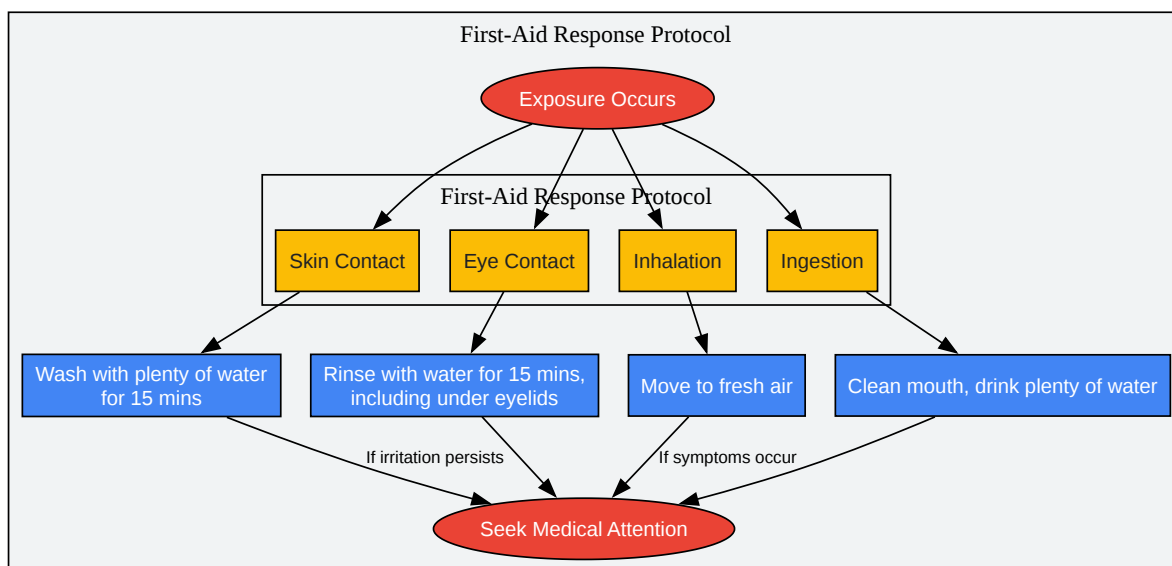
Visual Safety Guides

The following diagrams illustrate key safety workflows for handling **4-Methoxybenzaldehyde-
d1**.



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Caption: Personal Protective Equipment (PPE) selection workflow.



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Caption: First-aid procedures for different exposure routes.

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- To cite this document: BenchChem. [Technical Guide on the Safe Handling of 4-Methoxybenzaldehyde-d1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099111#4-methoxybenzaldehyde-d1-safety-data-sheet]

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